

Spectroscopic Elucidation of p-Methoxyphenylbiguanide: A Technical Guide

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Compound of Interest

Compound Name: *p*-Methoxyphenylbiguanide

CAS No.: 43191-41-9

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This technical guide provides a comprehensive analysis of the spectroscopic data for **p-Methoxyphenylbiguanide**, a compound of interest in medicinal chemistry and drug development. Designed for researchers, scientists, and professionals in the pharmaceutical industry, this document offers an in-depth exploration of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data integral to the structural confirmation and characterization of this molecule. Our approach emphasizes the causal relationships behind experimental observations and establishes a framework for the self-validating interpretation of spectroscopic results.

Introduction: The Structural Framework of p-Methoxyphenylbiguanide

p-Methoxyphenylbiguanide belongs to the biguanide class of compounds, which are characterized by a chain of two guanidine units. The presence of a p-methoxyphenyl substituent significantly influences the electronic environment and, consequently, the spectroscopic signature of the molecule. A thorough understanding of its spectral properties is paramount for quality control, metabolic studies, and the rational design of new derivatives.

The molecular structure of **p-Methoxyphenylbiguanide**, with the systematic IUPAC name N-(4-methoxyphenyl)imidodicarbonimidic diamide, is presented below.^[1] This structure forms the basis for all subsequent spectroscopic interpretation.

Figure 1: Molecular Structure of **p-Methoxyphenylbiguanide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules, providing detailed information about the chemical environment of individual atoms.

¹H NMR Spectroscopy: Probing the Proton Environment

Experimental Protocol: A standard ¹H NMR spectrum would be acquired by dissolving the sample in a deuterated solvent, such as dimethyl sulfoxide-d₆ (DMSO-d₆) or methanol-d₄, to avoid signal overlap from the solvent. Tetramethylsilane (TMS) is typically used as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).^[2]

Expected ¹H NMR Data and Interpretation:

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~3.7-3.8	Singlet	3H	-OCH ₃	The protons of the methoxy group are chemically equivalent and do not have any adjacent protons to couple with, resulting in a singlet. Their chemical shift is characteristic of methoxy groups attached to an aromatic ring.
~6.8-7.0	Doublet	2H	Ar-H (ortho to -OCH ₃)	These aromatic protons are ortho to the electron-donating methoxy group, which shields them and shifts their signal upfield. They appear as a doublet due to coupling with the meta protons.
~7.0-7.2	Doublet	2H	Ar-H (meta to -OCH ₃)	These aromatic protons are meta to the methoxy group and ortho to the biguanide substituent. Their

chemical shift is influenced by both groups. They appear as a doublet due to coupling with the ortho protons.

The protons on the nitrogen atoms of the biguanide moiety are exchangeable and often exhibit broad signals. Their chemical shifts can vary depending on the solvent and concentration. The integration corresponds to the five N-H protons.^[3]

~6.5-7.5

Broad Singlet

5H

-NH, -NH₂

¹³C NMR Spectroscopy: Mapping the Carbon Skeleton

Experimental Protocol: A proton-decoupled ¹³C NMR spectrum is typically acquired to simplify the spectrum to one peak per unique carbon atom.^[4] The same deuterated solvent and internal standard as in ¹H NMR are used.

Expected ¹³C NMR Data and Interpretation:

Chemical Shift (δ , ppm)	Assignment	Rationale
~55-56	-OCH ₃	The carbon of the methoxy group typically resonates in this region. Its chemical shift can be indicative of its electronic environment. ^[5]
~114-115	Ar-C (ortho to -OCH ₃)	These aromatic carbons are shielded by the electron-donating methoxy group, causing them to appear at a higher field (lower ppm).
~120-122	Ar-C (meta to -OCH ₃)	These aromatic carbons are less affected by the methoxy group compared to the ortho and para positions.
~150-152	Ar-C (ipso, attached to -NH)	The carbon atom directly attached to the biguanide nitrogen is deshielded.
~155-157	Ar-C (ipso, attached to -OCH ₃)	The carbon atom directly attached to the oxygen of the methoxy group is significantly deshielded.
~158-165	C=N (Biguanide)	The carbon atoms of the C=N double bonds in the biguanide moiety are expected to resonate in this downfield region due to the electronegativity of the attached nitrogen atoms. ^[3]

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule by measuring the absorption of infrared radiation at specific frequencies corresponding to bond vibrations.

Experimental Protocol: The IR spectrum can be obtained using a potassium bromide (KBr) pellet or an Attenuated Total Reflectance (ATR) accessory. The solid sample is mixed with KBr powder and pressed into a thin pellet, or placed directly on the ATR crystal.

Expected IR Absorption Bands and Interpretation:

Wavenumber (cm ⁻¹)	Intensity	Vibration	Functional Group	Rationale
3100-3400	Strong, Broad	N-H Stretch	-NH, -NH ₂	The N-H stretching vibrations of the primary and secondary amines in the biguanide moiety give rise to a strong and broad absorption band in this region.[3]
2850-3000	Medium	C-H Stretch	Aromatic & Aliphatic	This region corresponds to the C-H stretching vibrations of the aromatic ring and the methyl group of the methoxy substituent.[6]
1480-1660	Strong	C=N Stretch	Biguanide	The C=N double bond stretching vibration in the biguanide core results in a strong absorption in this range.[3]
~1600 & ~1500	Medium	C=C Stretch	Aromatic Ring	These two bands are characteristic of the carbon-carbon stretching vibrations within the aromatic ring.

~1240	Strong	C-O Stretch	Aryl Ether	The stretching vibration of the aryl-O bond in the methoxy group typically appears as a strong band in this region.
~1170	Medium	C-N Stretch	Biguanide	A characteristic absorption for the C-N single bonds within the biguanide structure is expected in this region.[3]
~830	Strong	C-H Bend	p-disubstituted Aromatic	This strong out-of-plane C-H bending vibration is indicative of a 1,4-disubstituted (para) aromatic ring.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules, providing information about the molecular weight and elemental composition.

Experimental Protocol: A suitable ionization technique, such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI), would be employed to generate ions of **p-Methoxyphenylbiguanide**. ESI is particularly well-suited for polar molecules like biguanides. The resulting ions are then analyzed by a mass analyzer (e.g., quadrupole, time-of-flight).

Expected Mass Spectrometry Data and Interpretation:

- Molecular Formula: $C_9H_{13}N_5O$ [1]
- Molecular Weight: 207.23 g/mol [1]
- Expected Molecular Ion Peak: In positive ion mode ESI-MS, the protonated molecule $[M+H]^+$ would be observed at an m/z of approximately 208.24.
- Fragmentation Pattern: The fragmentation of the molecular ion would provide further structural information. Common fragmentation pathways for biguanides involve the cleavage of the C-N and N-N bonds. Expected fragment ions could include the loss of ammonia (NH_3), cyanamide (CH_2N_2), and the formation of the p-methoxyanilinium ion.

Summary of Spectroscopic Data

Technique	Key Data Points	Interpretation
1H NMR	δ 3.7-3.8 (s, 3H), 6.8-7.0 (d, 2H), 7.0-7.2 (d, 2H), 6.5-7.5 (br s, 5H)	Confirms the presence of a p-methoxyphenyl group and five N-H protons.
^{13}C NMR	δ 55-56, 114-115, 120-122, 150-152, 155-157, 158-165	Elucidates the carbon skeleton, including the methoxy, aromatic, and biguanide carbons.
IR	3100-3400 cm^{-1} (N-H), 1480-1660 cm^{-1} (C=N), ~1240 cm^{-1} (C-O), ~830 cm^{-1} (p-subst.)	Identifies key functional groups: amines, imines, aryl ether, and p-disubstituted benzene ring.
MS (ESI+)	$m/z \approx 208.24$ ($[M+H]^+$)	Confirms the molecular weight of the compound.

Conclusion

The combined application of NMR, IR, and Mass Spectrometry provides a robust and self-validating framework for the structural confirmation of **p-Methoxyphenylbiguanide**. Each

technique offers complementary information, allowing for an unambiguous assignment of the molecular structure. The data presented in this guide, based on established spectroscopic principles and data from related compounds, serves as a reliable reference for researchers engaged in the synthesis, analysis, and development of biguanide-based therapeutic agents.

References

- gsrs. (n.d.). **P-METHOXYPHENYLBIGUANIDE**. Retrieved January 26, 2026, from [[Link](#)].
- Chemistry LibreTexts. (2021, December 15). 6.6: ^1H NMR Spectra and Interpretation (Part I). Retrieved January 26, 2026, from [[Link](#)].
- Pavia, D. L., Lampman, G. M., Kriz, G. S., & Vyvyan, J. R. (n.d.). ^{13}C Spectroscopy. Retrieved January 26, 2026, from [[Link](#)].
- Isabelle, M., et al. (2013). Synthetic accesses to biguanide compounds. Beilstein Journal of Organic Chemistry. Retrieved January 26, 2026, from [[Link](#)].
- ResearchGate. (n.d.). Methoxy ^{13}C NMR Chemical Shift as a Molecular Descriptor in the Structural Analysis of Flavonoids and Other Phenolic Compounds. Retrieved January 26, 2026, from [[Link](#)].
- O'Malley, S. (n.d.). Table of Characteristic IR Absorptions. Retrieved January 26, 2026, from [[Link](#)].

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Sources

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. BJOC - Synthetic accesses to biguanide compounds [beilstein-journals.org]

- [4. chem.uoi.gr \[chem.uoi.gr\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. uanlch.vscht.cz \[uanlch.vscht.cz\]](#)
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